"Methyl 4-Chloro-2-methylbenzoate CAS number"

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Compound of Interest	
Compound Name:	*Methyl 4-Chloro-2-methylbenzoate*
CAS No.:	*99585-12-3*
Cat. No.:	*B1592714*

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An In-Depth Technical Guide to **Methyl 4-Chloro-2-methylbenzoate**

Abstract: This technical guide provides a comprehensive overview of **Methyl 4-chloro-2-methylbenzoate**, a key chemical intermediate in organic synthesis. The document elucidates its chemical identity, physicochemical properties, a detailed synthesis protocol, and its applications, particularly within the pharmaceutical and agrochemical research sectors. Emphasis is placed on the causality behind experimental choices and the analytical validation required to ensure scientific integrity. This guide is intended for researchers, chemists, and professionals in drug development who utilize specialized aromatic esters as building blocks for complex molecular architectures.

Core Chemical Identity

Methyl 4-chloro-2-methylbenzoate is a substituted aromatic ester. Its structure, featuring a chlorinated and methylated benzene ring, makes it a versatile precursor in various synthetic pathways. The primary and universally recognized identifier for this compound is its Chemical Abstracts Service (CAS) number.

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- Compound Name: **Methyl 4-chloro-2-methylbenzoate**
- CAS Number:99585-12-3[1][2]

The precise arrangement of substituents on the benzene ring is crucial for its reactivity and utility as an intermediate. The chloro group at the 4-position and the methyl group at the 2-position sterically and electronically influence the reactivity of the ester and the aromatic ring itself.

Physicochemical Properties

A summary of the key computed properties is presented below. This data is essential for planning reactions, purification strategies, and safety protocols.

Property	Value	Source
IUPAC Name	methyl 4-chloro-2-methylbenzoate	PubChem[1]
Molecular Formula	$C_9H_9ClO_2$	PubChem[1]
Molecular Weight	184.62 g/mol	PubChem[1]
Exact Mass	184.0291072 Da	PubChem[1]
XLogP3	3.4	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

Synthesis Protocol: Fischer Esterification

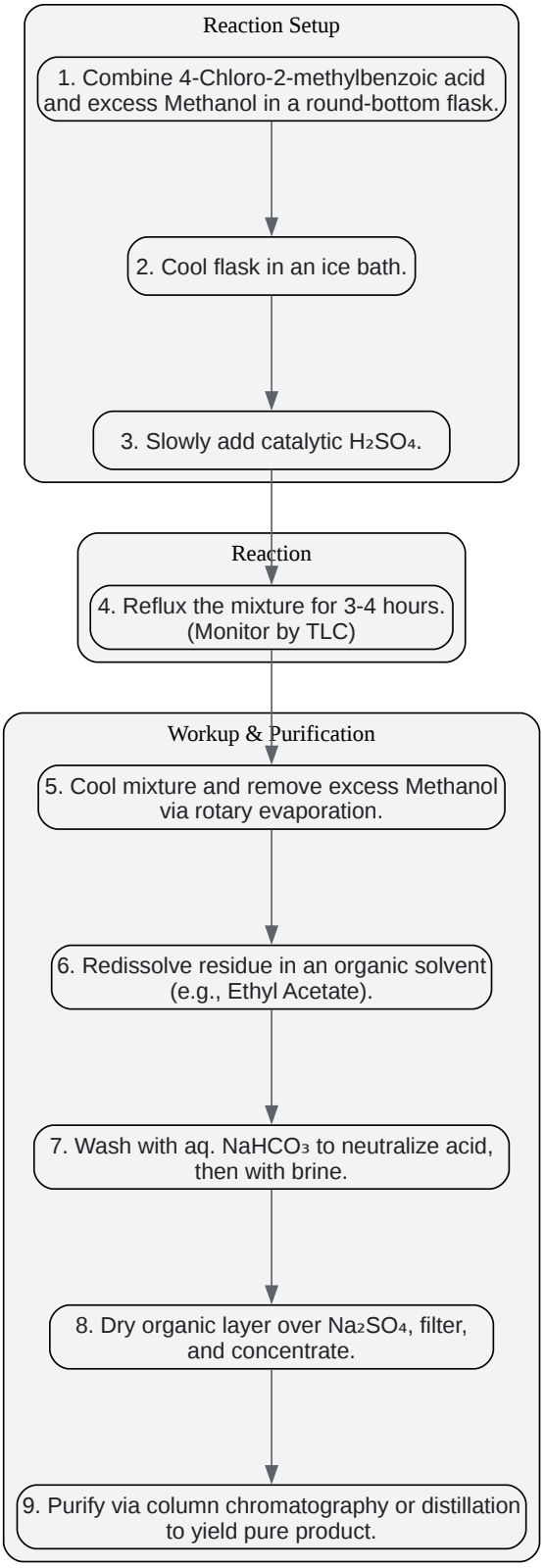
The most direct and common method for synthesizing **Methyl 4-chloro-2-methylbenzoate** is the Fischer esterification of its corresponding carboxylic acid, 4-Chloro-2-methylbenzoic acid (CAS: 7499-07-2).[3] This acid-catalyzed reaction with methanol is a classic and efficient method for preparing methyl esters.

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Causality of Experimental Design: The reaction requires a strong acid catalyst, such as sulfuric acid (H_2SO_4), to protonate the carbonyl oxygen of the carboxylic acid. This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the lone pair of electrons on the methanol oxygen. The reaction is an equilibrium process; therefore, an excess of one reactant (typically methanol, which can also serve as the solvent) is used to drive the equilibrium towards the product side, in accordance with Le Châtelier's principle. A final aqueous workup is necessary to remove the acid catalyst and any unreacted carboxylic acid.

Experimental Workflow Diagram

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Caption: Fischer Esterification Workflow for **Methyl 4-chloro-2-methylbenzoate**.

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Step-by-Step Methodology

- Reagent Preparation: To a 250 mL round-bottom flask equipped with a magnetic stir bar, add 4-Chloro-2-methylbenzoic acid (10.0 g, 1 eq).
- Solvent Addition: Add methanol (100 mL, excess) to the flask to act as both reactant and solvent.
- Catalyst Addition: Place the flask in an ice-water bath to control the exothermic reaction. Slowly and carefully add concentrated sulfuric acid (2 mL) dropwise with vigorous stirring.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux (approx. 65°C) for 3-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting carboxylic acid spot is consumed.
- Solvent Removal: After cooling to room temperature, remove the bulk of the methanol using a rotary evaporator.
- Aqueous Workup: Transfer the residue to a separatory funnel containing 100 mL of ethyl acetate and 100 mL of water. Shake and separate the layers.
- Neutralization: Wash the organic layer sequentially with a saturated sodium bicarbonate ($NaHCO_3$) solution (2 x 50 mL) to neutralize the sulfuric acid and remove any unreacted carboxylic acid, followed by a saturated sodium chloride (brine) solution (1 x 50 mL).
- Drying and Concentration: Dry the isolated organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: The crude ester can be purified by vacuum distillation or column chromatography on silica gel to afford the final, high-purity **Methyl 4-chloro-2-methylbenzoate**.

Analytical Characterization

To ensure the identity and purity of the synthesized product, a suite of analytical techniques must be employed.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR and ^{13}C NMR are the most powerful tools for structural elucidation. The ^{1}H NMR spectrum would show characteristic peaks for the aromatic protons, the methyl group on the ring, and the methyl ester group, with specific chemical shifts and coupling patterns confirming the substitution pattern. For comparison, spectroscopic data for related benzoate compounds are well-documented.[4][5]

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify key functional groups. The spectrum of **Methyl 4-chloro-2-methylbenzoate** would exhibit a strong absorption band around 1720-1740 cm^{-1} corresponding to the C=O stretch of the ester carbonyl group.

- Mass Spectrometry (MS): Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) confirm the molecular weight and fragmentation pattern. The mass spectrum would show a molecular ion peak (M^{+}) corresponding to the mass of the molecule (184.62 g/mol), along with a characteristic M+2 peak due to the presence of the chlorine-37 isotope.[1]

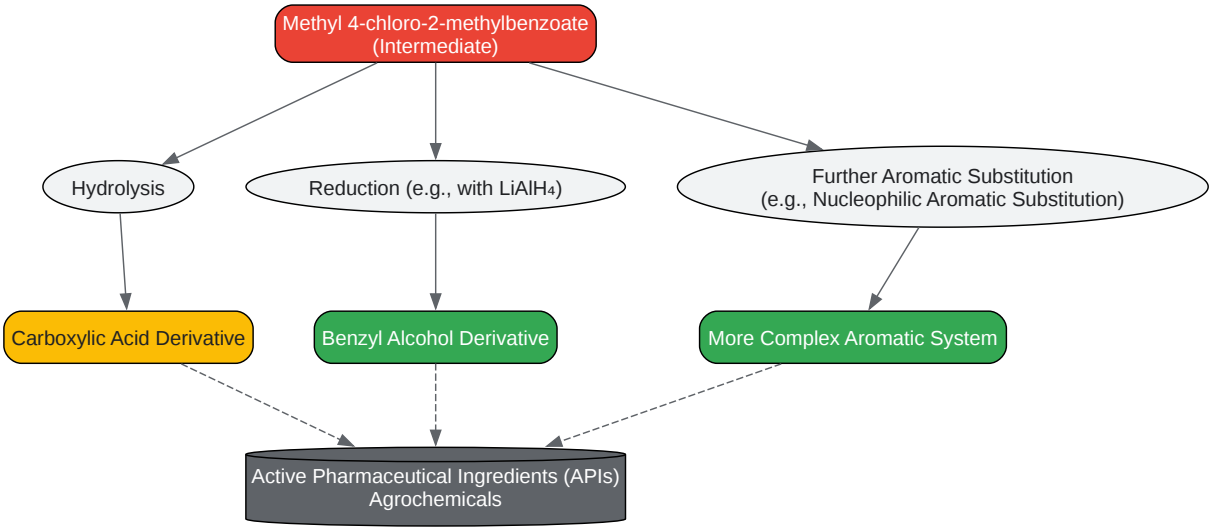
Role as a Synthetic Intermediate

Methyl 4-chloro-2-methylbenzoate is not typically an end-product but rather a valuable building block. Its utility stems from the multiple reactive sites that can be selectively addressed. The ester can be hydrolyzed back to the carboxylic acid, reduced to an alcohol, or the aromatic ring can undergo further substitution reactions.

Its structural motifs are found in various biologically active molecules, making it a key intermediate in the synthesis pathways for pharmaceuticals and agrochemicals.[3][6] For instance, compounds like this are crucial in constructing complex molecular frameworks needed for novel drug candidates.[7]

Logical Relationship Diagram

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Caption: Role of **Methyl 4-chloro-2-methylbenzoate** as a versatile synthetic intermediate.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **Methyl 4-chloro-2-methylbenzoate** is not readily available in the search results, prudent laboratory practice dictates handling it with care, based on data for structurally similar compounds like methyl benzoate and other chlorinated aromatics.[8][9]

- Personal Protective Equipment (PPE): Always wear chemical safety goggles, a lab coat, and nitrile gloves. Work should be conducted in a well-ventilated fume hood.[8]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[10]

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- First Aid:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[10]
  - Ingestion: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[8]
  - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.

Disclaimer: This safety information is for guidance only. Always consult the substance-specific Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

Conclusion

Methyl 4-chloro-2-methylbenzoate (CAS: 99585-12-3) is a well-defined chemical compound with significant utility as an intermediate in organic synthesis. Its preparation via Fischer esterification is a robust and scalable process. The strategic placement of its chloro, methyl, and methyl ester functional groups provides chemists with multiple avenues for constructing more complex molecules, cementing its importance in the discovery pipelines of the pharmaceutical and agrochemical industries. Proper handling and analytical verification are paramount to its successful and safe application in research and development.

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